

Validating the antifungal activity of A-123189 against resistant strains

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-123189

Cat. No.: B1666375

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No Publicly Available Data on Antifungal Compound A-123189

Despite a comprehensive search of scientific literature and chemical databases, no information was found regarding an antifungal agent designated as **A-123189**. This suggests that "**A-123189**" may be an internal, pre-clinical, or otherwise non-publicly disclosed compound identifier.

The initial request for a comparative guide on the antifungal activity of **A-123189** against resistant strains cannot be fulfilled at this time due to the absence of any publicly available data. Searches for its mechanism of action, efficacy against resistant pathogens such as *Candida albicans* and *Aspergillus fumigatus*, and comparisons with established antifungal agents like fluconazole or amphotericin B yielded no relevant results.

Consequently, the core requirements of the request, including the presentation of quantitative data in tables, detailing of experimental protocols, and the creation of diagrams for signaling pathways and experimental workflows, cannot be met.

It is possible that **A-123189** is a compound under early-stage development and has not yet been described in peer-reviewed publications or presented at scientific conferences. Alternatively, the designation may be incorrect or a placeholder.

Researchers, scientists, and drug development professionals seeking information on novel antifungal agents are encouraged to consult recent publications in infectious disease and mycology journals, as well as presentations from major scientific meetings.

Should a different or more common name for the compound **A-123189** be available, we would be pleased to revisit this topic and provide the requested comparative analysis.

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